An In-depth Technical Guide to the GHS Classification of 3,5-Dimethylcumene

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest	
Compound Name:	*5-Isopropyl-m-xylene*
CAS No.:	*4706-90-5*
Cat. No.:	*B1581424*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Imperative of Accurate Chemical Classification

In the landscape of scientific research and pharmaceutical development, a profound understanding of the materials in use is paramount. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a universal framework for communicating the hazardous properties of chemical substances and mixtures. This guide offers a detailed technical analysis of the GHS classification for 3,5-Dimethylcumene (CAS No. 4706-90-5), also known as **5-isopropyl-m-xylene**. By delving into its physicochemical properties and the corresponding toxicological and environmental data, this document aims to equip researchers with the critical knowledge necessary for safe handling, risk assessment, and protocol development.

The classification of chemical isomers such as dimethylcumene requires careful consideration, as minor structural variations can lead to significant differences in hazard profiles. This guide will synthesize available data to present a coherent and authoritative classification, addressing inconsistencies found across various sources and providing a clear rationale based on G-HS principles.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties: The Foundation of Hazard Assessment

A substance's physical and chemical characteristics are fundamental to determining its GHS classification, particularly for physical hazards. The key properties of 3,5-Dimethylcumene are summarized below.

Property	Value	Source
Molecular Formula	$C_{11}H_{16}$	PubChem[1]
Molecular Weight	148.24 g/mol	PubChem[1]
Appearance	Colorless to almost colorless clear liquid	TCI
Boiling Point	195 °C	TCI
Flash Point	63 °C	TCI, Guidechem[2]
Specific Gravity	0.86	TCI

The flash point is a critical parameter for assessing flammability. A flash point of 63°C places 3,5-Dimethylcumene at a borderline between different GHS categories, which has led to some discrepancies in classification among suppliers. According to the GHS criteria for flammable liquids, a liquid with a flash point between >60°C and ≤93°C is classified as a Category 4 flammable liquid.[3][4][5]

GHS Classification of 3,5-Dimethylcumene

Based on a comprehensive review of aggregated data from the European Chemicals Agency (ECHA) Classification and Labelling Inventory, supplier safety data sheets, and physicochemical properties, the following GHS classification for 3,5-Dimethylcumene has been determined.[1][2][6]

© 2026 BenchChem. All rights reserved.

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment (Long-term)	Category 4	H413: May cause long lasting harmful effects to aquatic life

Signal Word:Danger[1][2]

Hazard Pictograms:

Rationale and Mechanistic Insights

Flammability (H227 - Combustible liquid): The classification as a Category 4 flammable liquid (or combustible liquid) is directly derived from its flash point of 63°C.[2] This indicates that the substance requires some degree of preheating to generate sufficient vapors to form an ignitable mixture with air. While some suppliers have classified it as a Category 3 flammable liquid (H226), this would be inconsistent with a flash point above 60°C.[3][5][7] The more conservative and data-supported classification is Category 4. This distinction is critical for determining appropriate storage and handling procedures, particularly concerning heat sources and ventilation requirements.

Acute Oral Toxicity (H302 - Harmful if swallowed): This classification as Acute Toxicity Category 4 (Oral) is based on notifications to the ECHA C&L Inventory.[1][2] It suggests an oral LD50 value likely falling within the range of 300 to 2000 mg/kg for rats. While specific LD50 data for 3,5-Dimethylcumene is not readily available, this classification is consistent with the toxicological profiles of similar aromatic hydrocarbons. Ingestion can lead to harmful systemic effects.

Serious Eye Damage (H318 - Causes serious eye damage): The classification as Eye Damage Category 1 is a significant hazard, indicating that direct contact with the liquid can cause irreversible damage to the eye.[1][2] This is a more severe classification than eye irritation and necessitates the use of stringent eye protection, such as chemical safety goggles and, in some

© 2026 BenchChem. All rights reserved.

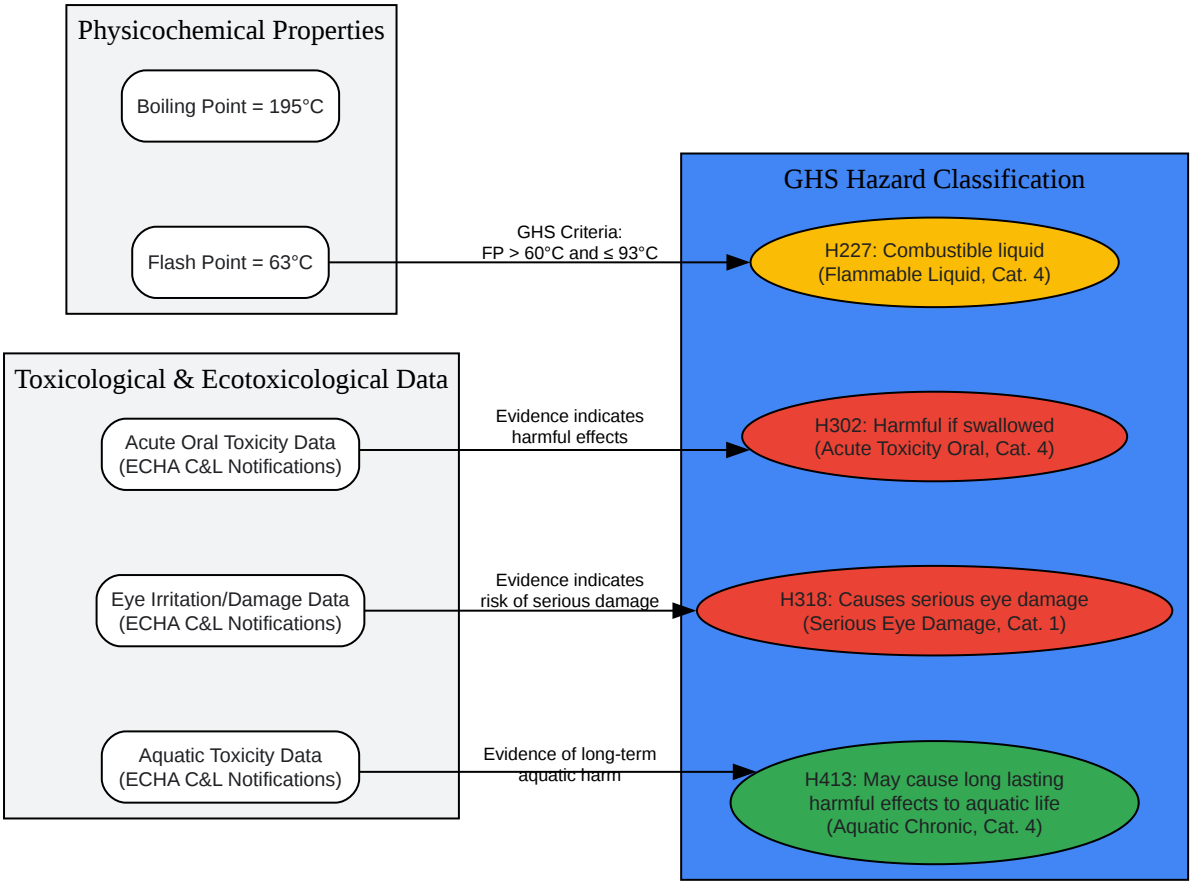
cases, a face shield. The corrosive nature of the substance to ocular tissue is the basis for this classification and is represented by the corrosion pictogram.

Long-term Aquatic Hazard (H413 - May cause long lasting harmful effects to aquatic life): This classification as Aquatic Chronic Category 4 indicates that the substance may cause long-term adverse effects in the aquatic environment.[1][2] This is likely based on its low water solubility and potential for persistence and bioaccumulation. Aromatic hydrocarbons as a class can be toxic to aquatic organisms, and while specific ecotoxicity data for this isomer is sparse, this classification calls for measures to prevent its release into waterways and the environment.

Logical Framework for GHS Classification

The following diagram illustrates the decision-making process for the GHS classification of 3,5-Dimethylcumene based on its intrinsic properties.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

GHS Classification Pathway for 3,5-Dimethylcumene

Experimental Protocols and Safe Handling

Given the GHS classification, the following protocols and precautions are essential for the safe handling of 3,5-Dimethylcumene.

Personal Protective Equipment (PPE)

© 2026 BenchChem. All rights reserved.

A risk assessment should always be conducted before handling this chemical. The following PPE is recommended as a minimum:

- Eye/Face Protection: Chemical safety goggles are mandatory. A face shield should be worn where there is a risk of splashing.
- Skin Protection: Chemically resistant gloves (e.g., nitrile rubber, Viton®) should be worn. Lab coats and, for larger quantities, chemical aprons or suits are recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If inhalation of vapors is possible and engineering controls are insufficient, a respirator with an appropriate organic vapor cartridge should be used.

Spill Response Protocol

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Control Ignition Sources: As a combustible liquid, remove all sources of heat and ignition from the vicinity of the spill.
- Containment: Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill. Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of contaminated materials and waste in accordance with local, state, and federal regulations.

Conclusion: A Commitment to Safety and Scientific Integrity

© 2026 BenchChem. All rights reserved.

The GHS classification of 3,5-Dimethylcumene as a combustible liquid that is harmful if swallowed, causes serious eye damage, and may cause long-lasting harmful effects to aquatic life underscores the importance of rigorous adherence to safety protocols. While some ambiguities in classification exist across different sources, a conservative approach based on available physicochemical and toxicological data provides the most responsible path forward for researchers. By understanding the rationale behind each hazard classification, scientists can implement effective engineering controls, select appropriate personal protective equipment, and develop experimental protocols that ensure both personal safety and the integrity of their research.

References

- International Chemical Safety Cards (ICSCs). (n.d.). ICSC 0170 - CUMENE.
- PubChem. (n.d.). **5-Isopropyl-m-xylene**. National Center for Biotechnology Information. Retrieved from [Link]
- PubChem. (n.d.). Cumene. National Center for Biotechnology Information. Retrieved from [Link]
- Global Market Insights. (n.d.). **5-Isopropyl-m-Xylene** Market Share and Statistics - 2026. Retrieved from [Link]
- Cheméo. (n.d.). Chemical Properties of Benzene, 1,3-dimethyl-5-(1-methylethyl)- (CAS 4706-90-5). Retrieved from [Link]
- ChemSafetyPro. (2016, January 6). GHS Hazard Class and Hazard Category. Retrieved from [Link]
- ChemRadar. (n.d.). GHS Classification- Flammable Liquids. Retrieved from [Link]
- Society for Chemical Hazard Communication. (2017, October). Flammable Liquids. Retrieved from [Link]
- TCI Chemicals. (2021, October 5). SAFETY DATA SHEET: **5-Isopropyl-m-xylene**.
- Carl ROTH. (2025, February 17). Safety Data Sheet: m-Xylene.
- ChemSafetyPro. (2016, January 13). Flash Point. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Logicom Hub. (n.d.). Flammable Liquids Classification: Categories & Flash Points. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). Benzene, 1,3-dimethyl-5-(1-methylethyl)-. In NIST Chemistry WebBook. Retrieved from [Link]
- TCI AMERICA. (n.d.). 3,5-Dimethylcumene.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Isopropyl-m-xylene | C11H16 | CID 20833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. GHS Classification- Flammable Liquids | Inventory Pedia | ChemRadar [chemradar.com]
- 4. schc.org [schc.org]
- 5. logicomhub.com [logicomhub.com]
- 6. 4706-90-5|1-Isopropyl-3,5-dimethylbenzene|BLD Pharm [bldpharm.com]
- 7. chemsafetypro.com [chemsafetypro.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the GHS Classification of 3,5-Dimethylcumene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581424#ghs-classification-of-3-5-dimethylcumene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.